

An In-depth Technical Guide on Glucocorticoid Receptor Interaction

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Compound of Interest

Compound Name: *Fenicort*
CAS No.: *10059-14-0*
Cat. No.: *B1260667*

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Disclaimer: Initial searches for a compound named "**Fenicort**" did not yield any relevant scientific data regarding its interaction with glucocorticoid receptors. It is possible that this name is a regional trade name, a novel compound not yet in public literature, or a misspelling. To fulfill the structural and technical requirements of your request, this guide will use Dexamethasone, a well-characterized synthetic glucocorticoid, as a representative compound. All data, protocols, and pathways described herein pertain to Dexamethasone.

Abstract

This technical guide provides a comprehensive overview of the molecular interactions between the synthetic glucocorticoid, Dexamethasone, and the human Glucocorticoid Receptor (GR). Dexamethasone is a potent agonist of the GR and is widely utilized in therapeutic applications for its anti-inflammatory and immunosuppressive properties.[1][2] This document details the binding affinity and functional potency of Dexamethasone, outlines the primary signaling pathways it modulates, and provides standardized protocols for key experimental assays used to characterize its activity. This guide is intended for researchers, scientists, and drug development professionals working in the fields of endocrinology, pharmacology, and inflammation.

Quantitative Analysis of Dexamethasone-GR Interaction

The interaction of Dexamethasone with the Glucocorticoid Receptor has been quantified through various in vitro assays. The following tables summarize key binding affinity and functional potency parameters.

Table 1: Glucocorticoid Receptor Binding Affinity

This table presents the dissociation constant (Kd) and inhibitor constant (Ki) for Dexamethasone, which are measures of its binding affinity for the GR. Lower values indicate a higher affinity.

Parameter	Value (nM)	Cell/System Type	Reference
Ki	6.7	Not Specified	
Kd	5.7 ± 0.3	Human Mononuclear Leukocytes	[3][4]
Kd	6.7 ± 0.5	Human Mononuclear Leukocytes	[3][4]

Table 2: Functional Potency in Cellular Assays

This table summarizes the half-maximal inhibitory concentration (IC50) and half-maximal effective concentration (EC50) values for Dexamethasone. These parameters measure the functional potency of the compound in eliciting a biological response, such as inhibiting cytokine release or activating gene transcription.

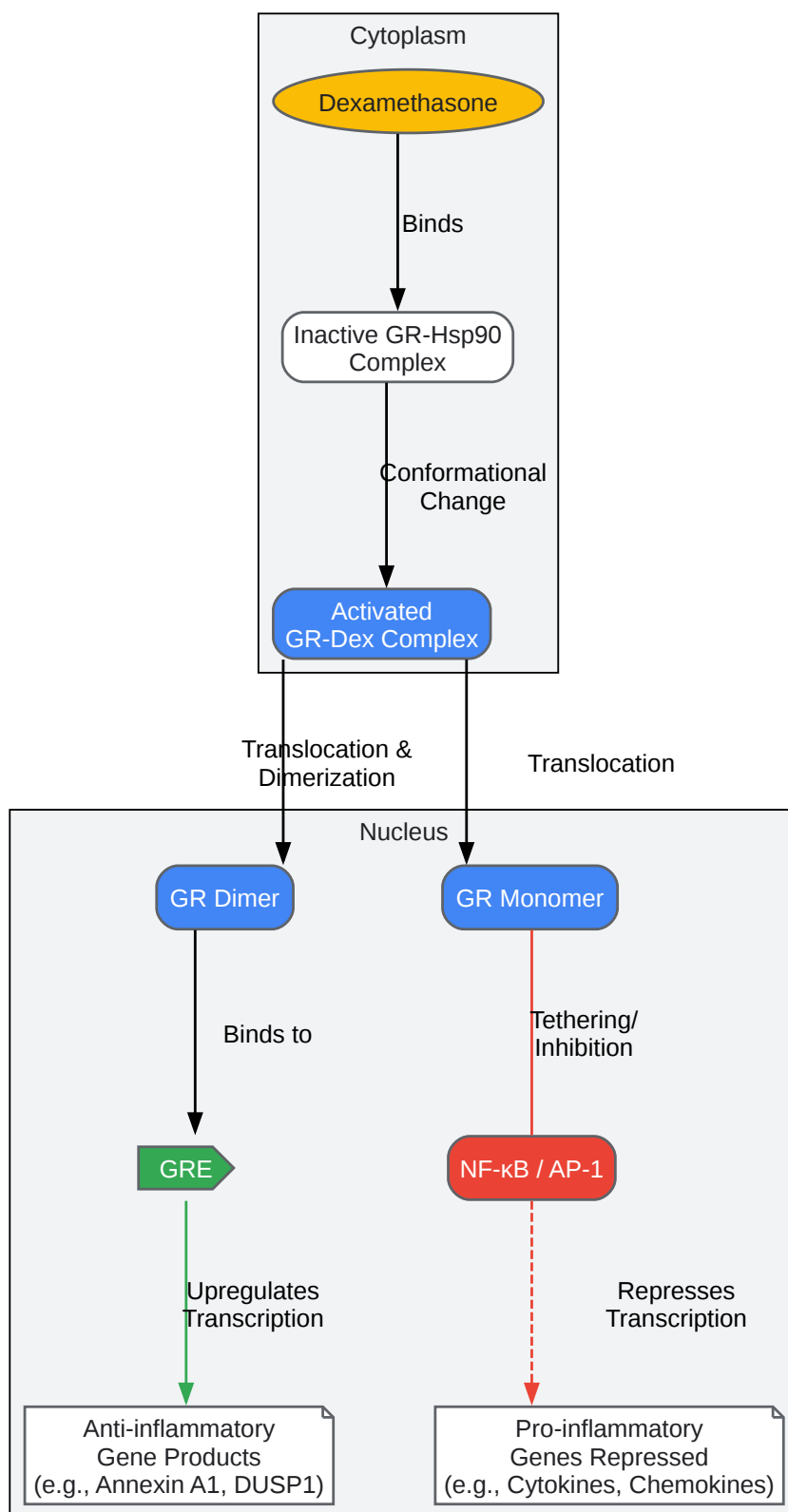
Parameter	Value (nM)	Assay Type	Cell Line	Reference
IC50	38	Not Specified	Not Specified	
IC50	3.1 ± 0.2	Lysozyme Release Inhibition	Human Mononuclear Leukocytes	[3]
IC50	3.4 ± 0.3	Lysozyme Release Inhibition	Human Mononuclear Leukocytes	[3]
IC50	0.5	3xkB Reporter Assay (Transrepression)	A549	[5]
EC50	2.2	GM-CSF Release Inhibition (Transrepression)	A549	[5][6]
EC50	36	β2-Receptor Transcription (Transactivation)	A549	[5][6]
EC50	0.6	GR Nuclear Translocation	tGFP-hGR HEK293	[7]

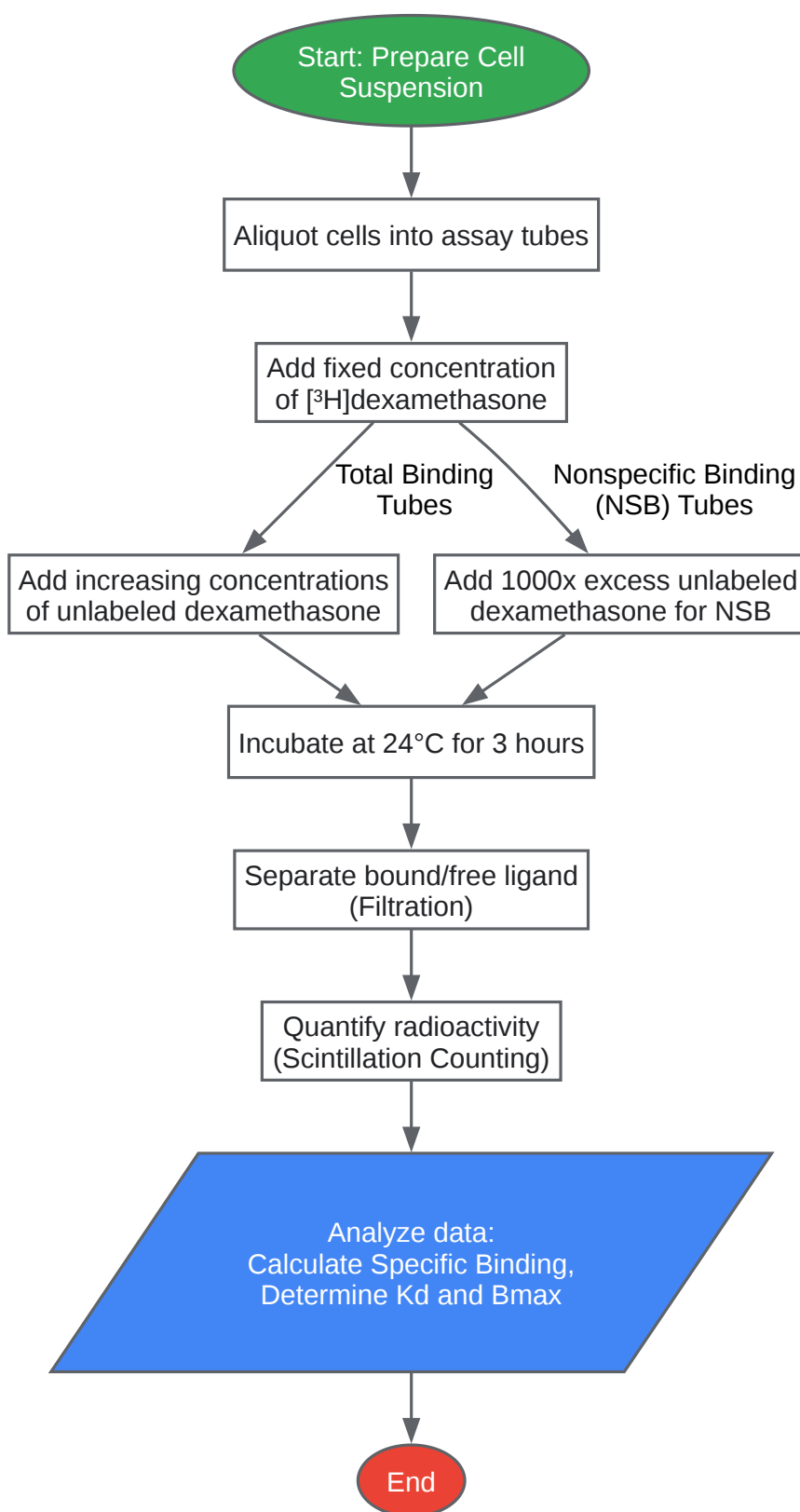
Signaling Pathways

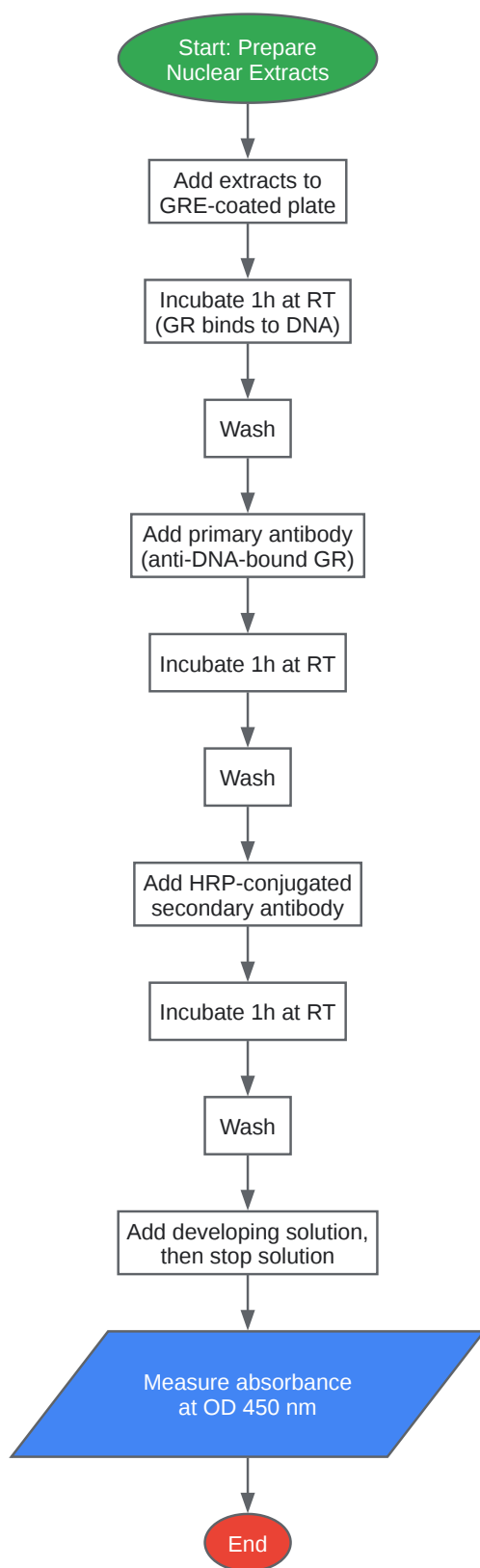
Upon binding to Dexamethasone, the Glucocorticoid Receptor mediates its effects primarily through two genomic pathways: Transactivation and Transrepression.[6][8][9][10] These mechanisms are central to both the therapeutic anti-inflammatory effects and the potential side effects of glucocorticoids.[10]

Mechanism of Action: Transactivation and Transrepression

The binding of a ligand, such as Dexamethasone, to the GR initiates a conformational change, dissociation from a chaperone protein complex, and translocation to the nucleus.^[2] In the nucleus, the activated GR dimer can directly bind to Glucocorticoid Response Elements (GREs) on DNA to upregulate the transcription of target genes (Transactivation). Alternatively, the GR monomer can interact with other transcription factors, such as NF- κ B and AP-1, to inhibit their activity and thus repress the expression of pro-inflammatory genes (Transrepression).^[6]^[10]







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